

4-Methoxy-4'-pentylbiphenyl CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Methoxy-4'-pentylbiphenyl

Cat. No.: B15465884

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Technical Guide: 4-Methoxy-4'-pentylbiphenyl

CAS Number: 58244-49-8 Molecular Weight: 254.37 g/mol

Executive Summary

This document provides a technical overview of **4-Methoxy-4'-pentylbiphenyl**, a biphenyl derivative. While the compound is commercially available, a comprehensive review of publicly accessible scientific literature reveals a notable scarcity of in-depth research, particularly concerning its applications in drug development and related experimental protocols. This guide presents the fundamental physicochemical data and notes the absence of detailed biological studies.

Physicochemical Data

The essential chemical identifiers and properties of **4-Methoxy-4'-pentylbiphenyl** are summarized in the table below. This information is critical for researchers and scientists in handling and utilizing the compound in experimental settings.

Property	Value	Reference
CAS Number	58244-49-8	
Molecular Formula	C ₁₈ H ₂₂ O	
Molecular Weight	254.37 g/mol	
Synonyms	1,1'-Biphenyl, 4-methoxy-4'-pentyl-	

Synthesis and Experimental Protocols

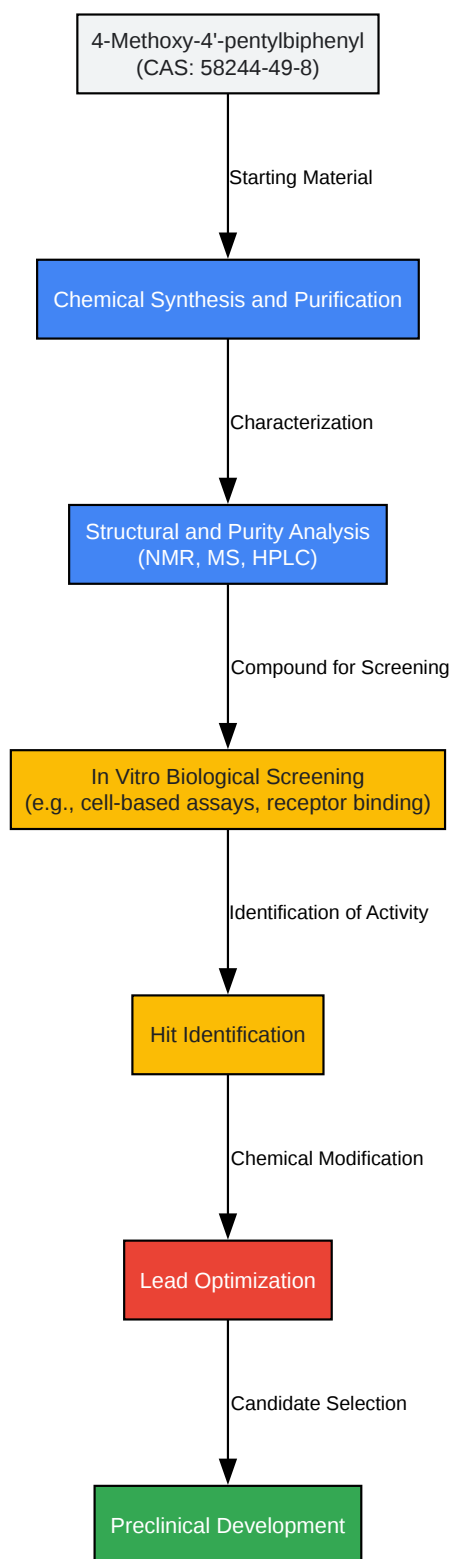
Detailed, peer-reviewed experimental protocols for the synthesis and application of **4-Methoxy-4'-pentylbiphenyl** are not readily available in the scientific literature. General synthetic methodologies for similar biphenyl structures often involve cross-coupling reactions, such as the Suzuki or Kumada coupling, which are standard procedures in organic chemistry. However, specific reaction conditions, purification methods, and characterization data for **4-Methoxy-4'-pentylbiphenyl** are not sufficiently documented to be included in this technical guide.

Biological Activity and Drug Development

There is a significant lack of published research on the biological activity of **4-Methoxy-4'-pentylbiphenyl**. As a result, no information regarding its mechanism of action, potential therapeutic targets, or involvement in any signaling pathways can be provided at this time. The absence of such data precludes any meaningful discussion of its potential in drug development.

Logical Relationship Diagram

Due to the limited available data, a diagram illustrating a logical workflow for initiating research on this compound is provided below. This diagram outlines the necessary steps to characterize the compound and explore its potential biological activities.



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Caption: Proposed research workflow for **4-Methoxy-4'-pentylbiphenyl**.

Conclusion

While **4-Methoxy-4'-pentylbiphenyl** is a known chemical entity with a registered CAS number, it remains largely unexplored within the scientific community, especially in the context of drug discovery and development. This guide highlights the foundational data available and underscores the significant opportunities for novel research into the properties and potential applications of this compound. For researchers and professionals in the field, this presents a greenfield opportunity for investigation.

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